

Jatrophone Diterpenoids: A Technical Guide to Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: *Jatrophone 3*

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Executive Summary

Jatrophone diterpenoids are a class of structurally diverse natural products predominantly found in the plant family Euphorbiaceae. With a characteristic bicyclo[10.3.0]pentadecane core, these compounds have garnered significant interest from the scientific community due to their wide range of biological activities, including cytotoxic, anti-inflammatory, and multidrug resistance (MDR) reversal properties. This technical guide provides an in-depth overview of the primary natural sources of jatrophone diterpenoids, their biosynthetic pathways, and the experimental protocols for their isolation and characterization. Quantitative data on isolated compounds are presented for comparative analysis, and key pathways and workflows are visualized to facilitate understanding.

Natural Sources of Jatrophone Diterpenoids

Jatrophone diterpenoids are almost exclusively found in terrestrial plants, with the Euphorbiaceae family being the most prolific source.^[1] Within this family, the genera *Euphorbia* and *Jatropha* are particularly rich in these compounds.^{[2][3]} The latex produced by many *Euphorbia* species is often a concentrated source of these bioactive molecules.

The Euphorbia Genus

The Euphorbia genus, one of the largest genera of flowering plants, is a well-established source of a vast number of jatrophone diterpenoids.[3] Phytochemical investigations of various Euphorbia species have led to the isolation and characterization of numerous novel and known jatrophanes.

The Jatropha Genus

The Jatropha genus is another significant source of jatrophone diterpenoids.[2] Species such as Jatropha curcas and Jatropha gossypifolia have been extensively studied, yielding a variety of these compounds with interesting biological activities.

The following table summarizes the quantitative data for a selection of jatrophone diterpenoids isolated from various Euphorbia and Jatropha species.

Jatrophone Diterpenoid	Natural Source	Plant Part	Yield	Reference
Platyphyllone A-C	Euphorbia platyphyllos	Whole plant	Not specified	[4]
Compound 2	Euphorbia platyphyllos	Whole plant	10.4 mg from 1.5 kg	[4]
Compound 4	Euphorbia platyphyllos	Whole plant	2 mg from 1.5 kg	[4]
Various Jatrophanes (33)	Euphorbia helioscopia	Not specified	Compound 21 is "relatively abundant"	[5]
Kansuijatrophanol A-D	Euphorbia kansui	Roots	Not specified	[6]
Euphodendroidins A-G	Euphorbia dendroides	Not specified	Not specified	
Jatrophone Diterpenoids (9)	Jatropha curcas	Whole plants	Not specified	

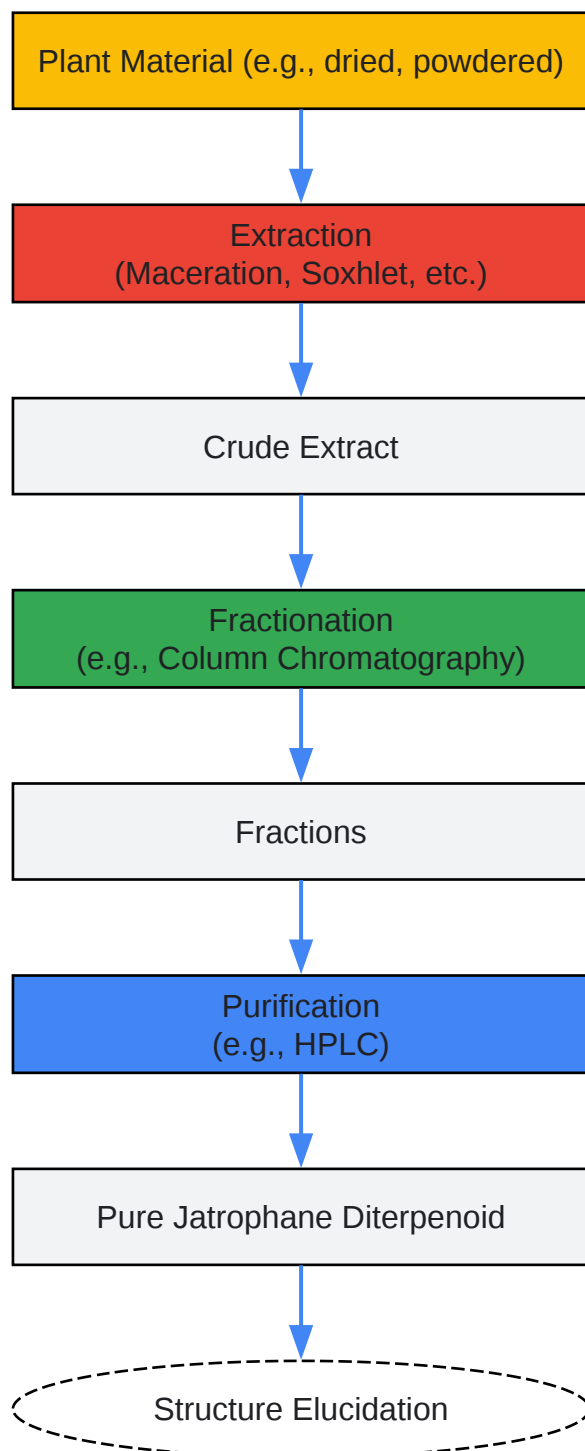
Biosynthesis of the Jatrophone Core

The biosynthesis of the jatrophone core originates from the general terpenoid pathway, starting with the precursor geranylgeranyl diphosphate (GGPP). The formation of the characteristic 5/12-membered bicyclic system is a complex process involving multiple enzymatic steps.

The proposed biosynthetic pathway can be summarized as follows:

- **Cyclization of GGPP:** The biosynthesis is initiated by the cyclization of the acyclic precursor, GGPP. This reaction is catalyzed by a class of enzymes known as terpene synthases (TPSs).
- **Formation of Casbene:** The initial cyclization product is believed to be casbene, a macrocyclic diterpene.
- **Rearrangement to the Jatrophone Skeleton:** The casbene intermediate undergoes further enzymatic modifications, including rearrangements and ring closures, to form the fundamental jatrophone skeleton. This process is thought to be mediated by cytochrome P450 monooxygenases (CYPs), which introduce oxidative functionalities to the molecule.
- **Structural Diversification:** The core jatrophone structure is then further modified by a variety of enzymes, leading to the vast diversity of naturally occurring jatrophone diterpenoids. These modifications include hydroxylations, acetylations, and the addition of other functional groups.

The following diagram illustrates the proposed biosynthetic pathway of the jatrophone core.



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References

- 1. Jatrophone and rearranged jatrophone-type diterpenes: biogenesis, structure, isolation, biological activity and SARs (1984–2019) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. peptid.chem.elte.hu [peptid.chem.elte.hu]
- 3. researchgate.net [researchgate.net]
- 4. Isolation and biological evaluation of jatrophone diterpenoids from Euphorbia dendroides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Advanced Structural Determination of Diterpene Esters Using Molecular Modeling and NMR Spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
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